

A Comprehensive Technical Guide to Bis[2-(2-butoxyethoxy)ethyl] Adipate

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Compound of Interest

Compound Name: **Bis[2-(2-butoxyethoxy)ethyl] adipate**

Cat. No.: **B093579**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Bis[2-(2-butoxyethoxy)ethyl] adipate**, a significant plasticizer utilized across various industries. This document outlines its chemical identity, physical and chemical properties, and provides detailed experimental protocols for its synthesis, purification, and analysis, making it an essential resource for professionals in research and development.

Chemical Identity: Synonyms and Trade Names

Bis[2-(2-butoxyethoxy)ethyl] adipate is known by a variety of synonyms and trade names in scientific literature and commercial applications. A comprehensive list is provided below to aid in its identification.

| Type | Name |
|--|---|
| IUPAC Name | bis[2-(2-butoxyethoxy)ethyl] hexanedioate ^[1] |
| CAS Number | 141-17-3 ^{[2][3][4]} |
| EC Number | 205-465-5 ^{[2][3]} |
| Synonyms | Adipic acid, bis(2-(2-butoxyethoxy)ethyl) ester ^[1] ^{[4][5]} |
| Di(butoxyethoxyethyl) adipate ^[2] | |
| Hexanedioic acid, bis[2-(2-butoxyethoxy)ethyl] ester ^{[1][4][5]} | |
| Adipic acid bis(diethylene glycol monobutyl ether) ester ^{[1][4]} | |
| BBOEA ^[2] | |
| Dibutoxyethoxyethyl adipate ^{[1][4]} | |
| Trade Names | TP-95 ^{[1][3][4]} |
| Bisoflex 111 ^{[1][4]} | |
| Wareflex ^{[1][4]} | |
| Plasthall DBEEA ^{[1][4]} | |
| Reomol BCD ^{[1][4]} | |
| Plasthall 226S ^[4] | |
| Thiokol TP 95 ^[1] | |
| Thiokol TP 759 ^[1] | |
| RX 11806 ^[4] | |

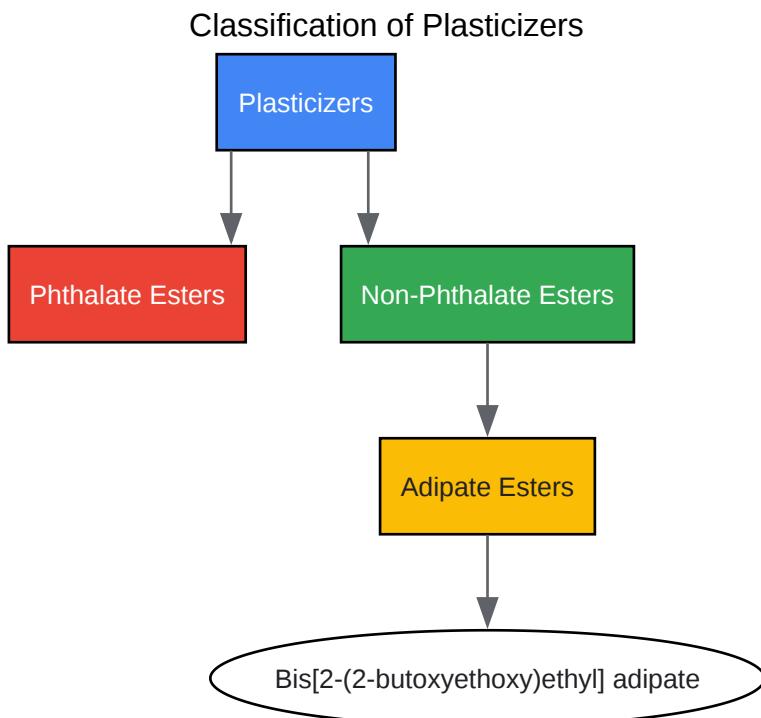
Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Bis[2-(2-butoxyethoxy)ethyl] adipate**.

| Property | Value | Reference |
|---------------------------------------|--|-----------|
| Molecular Formula | C ₂₂ H ₄₂ O ₈ | [3] |
| Molecular Weight | 434.56 g/mol | [2][3] |
| Appearance | Liquid | [2] |
| Melting Point | -11 °C | [2][5] |
| Density | 1.01 g/mL at 25 °C | [2][5] |
| Refractive Index (n _{20/D}) | 1.448 | [2][5] |
| Flash Point | 210 °C (open cup) | |
| Water Solubility | Insoluble | [4] |

Classification of Plasticizers

Bis[2-(2-butoxyethoxy)ethyl] adipate is classified as an adipate ester plasticizer. The diagram below illustrates the general classification of plasticizers.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Bis[2-(2-butoxyethoxy)ethyl] Adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093579#bis-2-2-butoxyethoxy-ethyl-adipate-synonyms-and-trade-names]

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